

Application Notes and Protocols: Probenecid Isopropyl Ester as an Analytical Standard

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Compound of Interest

Compound Name: *Probenecid Isopropyl Ester*

Cat. No.: *B15288315*

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Introduction

Probenecid Isopropyl Ester (CAS 70190-78-2) is an ester derivative of Probenecid, a well-known uricosuric agent used in the treatment of gout and hyperuricemia.[1][2][3] As a reference standard, **Probenecid Isopropyl Ester** is crucial for the accurate quantification and identification of impurities and related substances in bulk drug manufacturing and pharmaceutical formulations of Probenecid. Its use ensures the quality, safety, and efficacy of the final drug product. These application notes provide detailed protocols for the use of **Probenecid Isopropyl Ester** as an analytical standard in High-Performance Liquid Chromatography (HPLC).

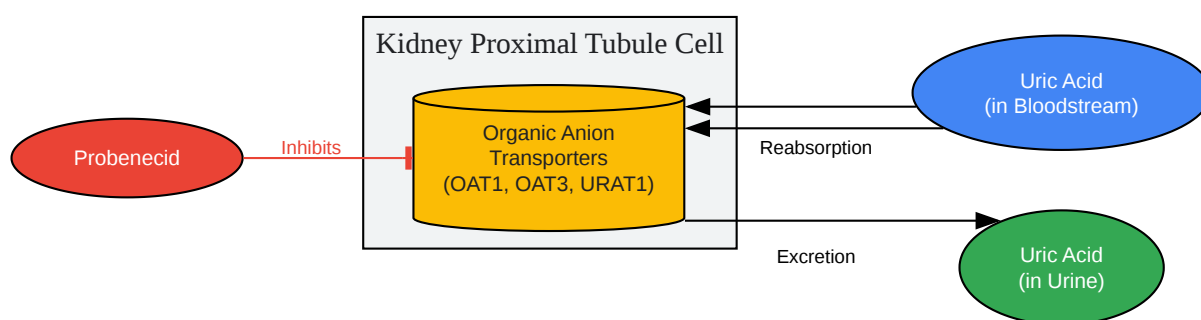
Physicochemical Properties

A summary of the key physicochemical properties of **Probenecid Isopropyl Ester** is presented in the table below.

Property	Value	Source
CAS Number	70190-78-2	
Molecular Formula	C ₁₆ H ₂₅ NO ₄ S	
Molecular Weight	327.44 g/mol	
IUPAC Name	propan-2-yl 4-(dipropylsulfamoyl)benzoate	[4]
Appearance	White to off-white solid	N/A
Solubility	Soluble in organic solvents such as acetonitrile and methanol	N/A

Mechanism of Action of Parent Compound: Probenecid

Probenecid, the parent compound of the isopropyl ester, primarily acts by inhibiting the tubular reabsorption of uric acid in the kidneys.[1][2][3] This is achieved through the competitive inhibition of Organic Anion Transporters (OATs), specifically OAT1 (SLC22A6), OAT3 (SLC22A8), and URAT1 (SLC22A12), located in the proximal tubules.[5][6] By blocking these transporters, Probenecid increases the urinary excretion of uric acid, thereby lowering serum uric acid levels.[1][2] This mechanism is also responsible for its drug-drug interactions, as it can increase the plasma concentration of certain drugs, like penicillin, by inhibiting their renal secretion.[3][6]



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Caption: Mechanism of action of Probenecid in the kidney.

Experimental Protocols

The following protocols describe the use of **Probenecid Isopropyl Ester** as a reference standard for the quantification of related substances in a Probenecid drug substance by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). These protocols are based on established methods for Probenecid analysis.^[7]

Preparation of Standard and Sample Solutions

1. Standard Stock Solution (**Probenecid Isopropyl Ester**):

- Accurately weigh approximately 10 mg of **Probenecid Isopropyl Ester** reference standard into a 100 mL volumetric flask.
- Dissolve in and dilute to volume with acetonitrile.
- This yields a stock solution with a concentration of approximately 100 µg/mL.

2. Working Standard Solution:

- Pipette 1 mL of the Standard Stock Solution into a 10 mL volumetric flask.
- Dilute to volume with the mobile phase.
- This results in a working standard solution of approximately 10 µg/mL.

3. Sample Solution (Probenecid Drug Substance):

- Accurately weigh approximately 50 mg of the Probenecid drug substance into a 50 mL volumetric flask.
- Dissolve in and dilute to volume with acetonitrile.
- This provides a sample solution with a concentration of approximately 1000 µg/mL.

Chromatographic Conditions

The following table outlines the recommended starting conditions for the RP-HPLC analysis. Method optimization may be required depending on the specific instrumentation and column used.

Parameter	Recommended Condition
Column	C18, 4.6 mm x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile and 0.1% Formic Acid in Water (60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	272 nm
Run Time	15 minutes

System Suitability

Before sample analysis, the chromatographic system must meet predefined suitability criteria. This is assessed by injecting the working standard solution multiple times (typically n=5).

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
Relative Standard Deviation (RSD) of Peak Area	≤ 2.0%

Data Analysis and Quantification

The amount of **Probenecid Isopropyl Ester** in the Probenecid drug substance is calculated using the following formula:

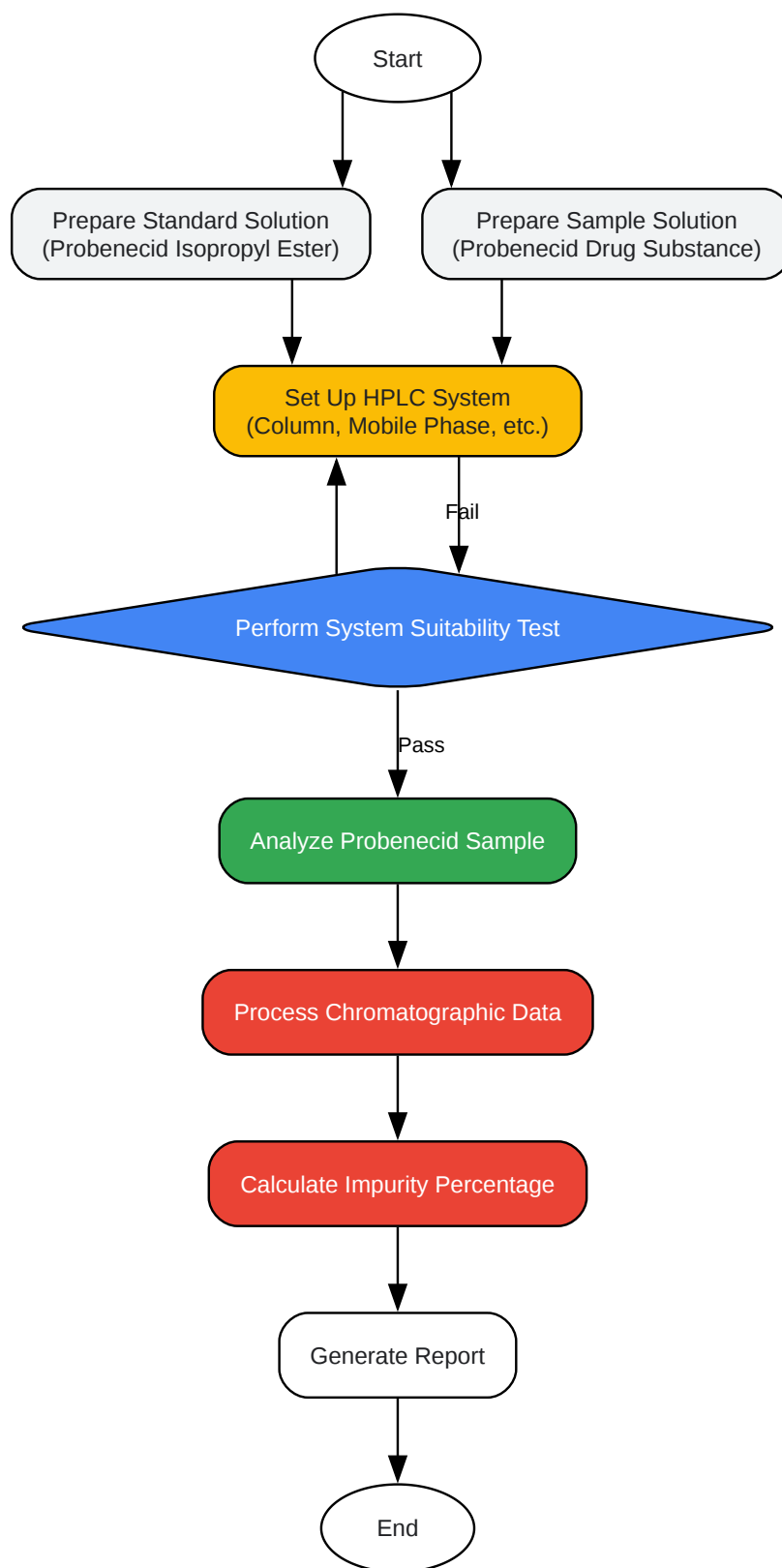
$$\% \text{ Impurity} = (\text{Area_impurity} / \text{Area_standard}) * (\text{Conc_standard} / \text{Conc_sample}) * \text{Purity_standard} * 100$$

Where:

- Area_impurity is the peak area of **Probenecid Isopropyl Ester** in the sample chromatogram.
- Area_standard is the average peak area of **Probenecid Isopropyl Ester** from the system suitability injections.
- Conc_standard is the concentration of the working standard solution (µg/mL).
- Conc_sample is the concentration of the sample solution (µg/mL).
- Purity_standard is the purity of the **Probenecid Isopropyl Ester** reference standard (as a decimal).

Experimental Workflow

The following diagram illustrates the general workflow for using **Probenecid Isopropyl Ester** as an analytical standard in an HPLC-based impurity analysis.



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Caption: Workflow for impurity analysis using an analytical standard.

Stability and Storage

Probenecid Isopropyl Ester as a reference standard should be stored in a well-closed container, protected from light, at a controlled room temperature (20-25°C).[2] Under these conditions, the standard is expected to be stable. It is recommended to verify the purity of the standard periodically, especially if it is used after its recommended re-test date.

Conclusion

Probenecid Isopropyl Ester is a critical reference material for the quality control of Probenecid pharmaceutical products. The protocols and information provided herein offer a comprehensive guide for its use in routine analytical testing, ensuring the accurate determination of related impurities and contributing to the overall safety and efficacy of the final drug product. The use of a well-characterized reference standard like **Probenecid Isopropyl Ester** is a fundamental requirement for regulatory compliance and good manufacturing practices.

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